

# Solubility of neodymium nitrate hexahydrate in water and organic solvents.

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## Compound of Interest

Compound Name: Neodymium nitrate hexahydrate

Cat. No.: B095503

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## An In-depth Technical Guide to the Solubility of Neodymium Nitrate Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Neodymium(III) Nitrate Hexahydrate ( $\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ). It includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of key processes and relationships to support research and development activities. **Neodymium nitrate hexahydrate** is a purple, crystalline, and hygroscopic solid known for its high solubility in water. [1][2] It serves as a critical precursor in the manufacturing of high-strength neodymium magnets, specialty glass for lasers, colored glass and enamels, and catalysts. [1][3][4][5]

## Data Presentation: Quantitative Solubility

The solubility of Neodymium(III) Nitrate Hexahydrate is significant in both aqueous and organic media, a crucial factor for its application in various synthesis and formulation processes.

### Table 1: Solubility in Water

**Neodymium nitrate hexahydrate** is highly soluble in water, and this solubility generally increases with temperature. [3][6]

Solvent	Temperature (°C)	Solubility (g / 100 g of solvent)
Water	25	406[7]

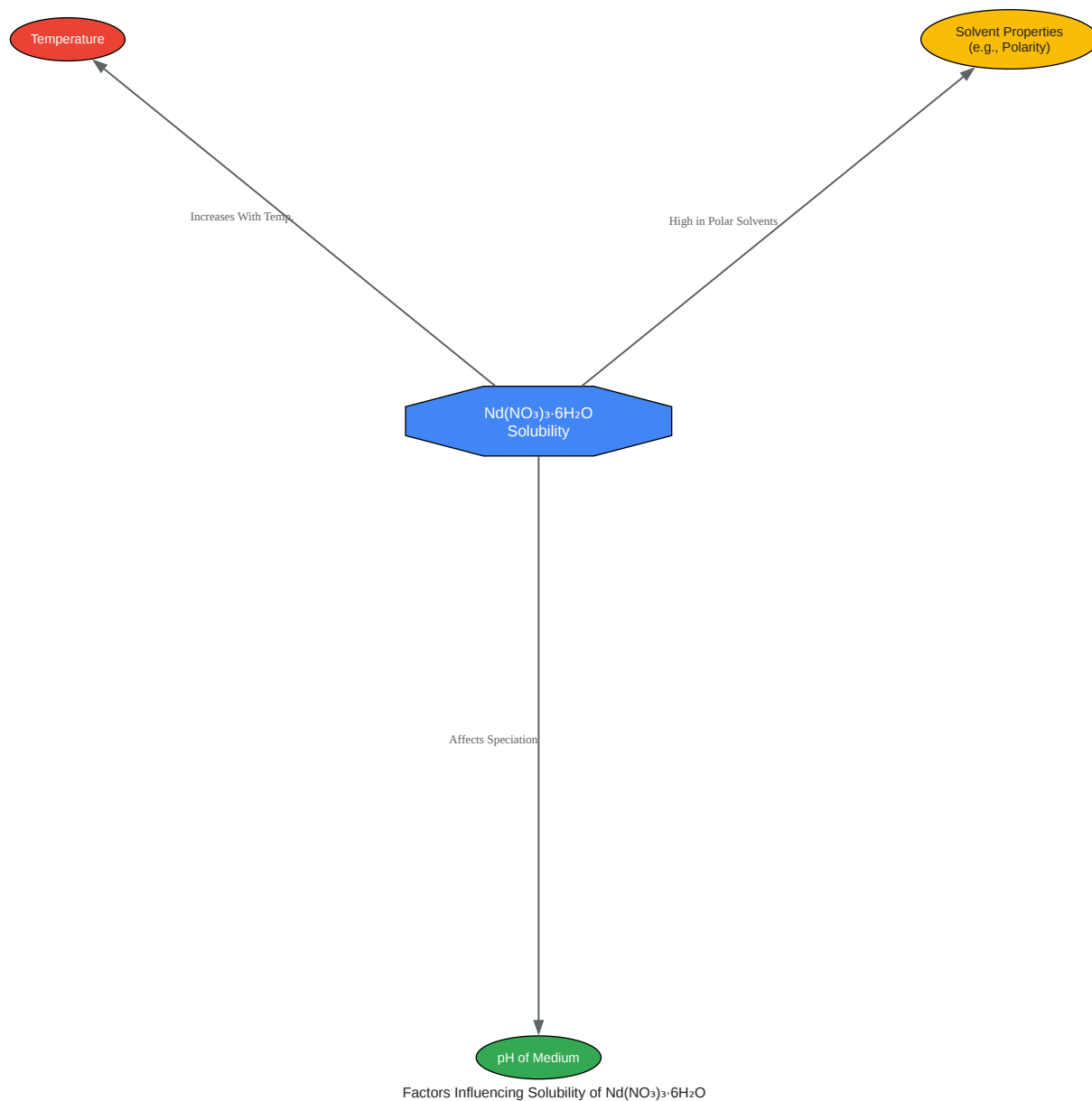
## Table 2: Solubility in Organic Solvents

While precise quantitative data at various temperatures is less commonly published, the compound is known to be soluble in several polar organic solvents.[1][6][8]

Solvent	Solubility
Ethanol	Soluble[7][8]
Acetone	Soluble[7][8]
Ether	Soluble[6]
Acetonitrile	Soluble[6]

## Factors Influencing Solubility

The dissolution of **neodymium nitrate hexahydrate** is governed by several key physicochemical factors. Understanding these relationships is essential for controlling crystallization, optimizing reaction conditions, and developing formulations. The primary factors include the nature of the solvent, the system's temperature, and the pH of the aqueous medium.



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Caption: Key factors affecting the solubility of **neodymium nitrate hexahydrate**.

## Experimental Protocols: Solubility Determination

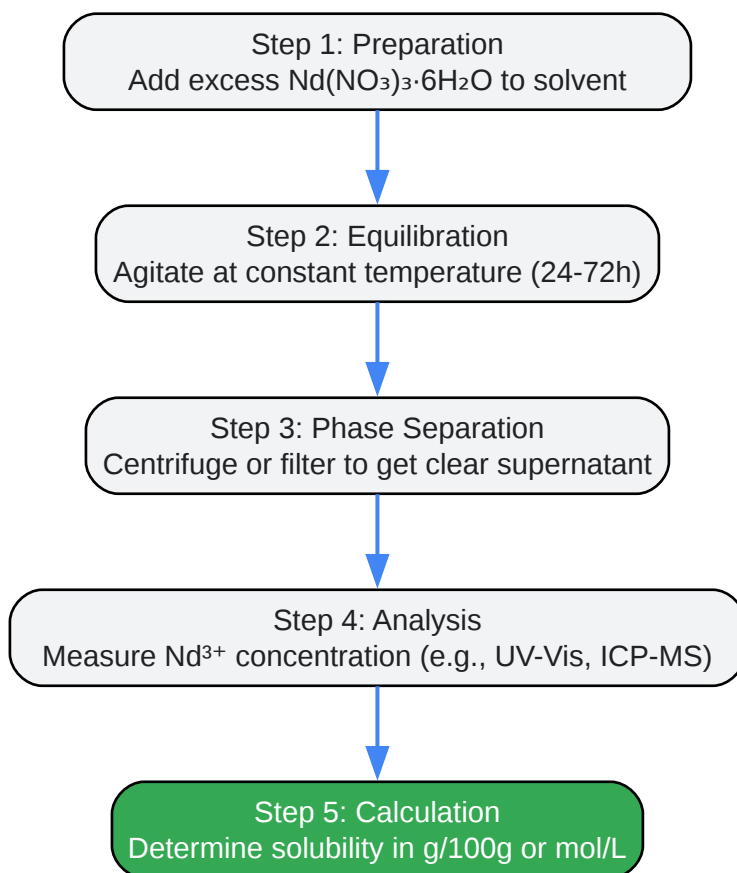
The isothermal shake-flask method is a reliable and widely recognized technique for determining the thermodynamic equilibrium solubility of a compound.<sup>[9]</sup><sup>[10]</sup>

## Detailed Methodology: Isothermal Shake-Flask Method

This protocol outlines the steps to accurately measure the solubility of **neodymium nitrate hexahydrate** in a given solvent at a constant temperature.

- Preparation of Saturated Solution:
  - Add an excess amount of solid Neodymium(III) Nitrate Hexahydrate to a known volume of the chosen solvent (e.g., deionized water, ethanol) in a sealed, airtight vessel such as a screw-cap vial or flask.<sup>[9]</sup>
  - The presence of excess, undissolved solid is crucial to ensure that the solution reaches saturation.
- Equilibration:
  - Place the vessel in a constant-temperature environment, such as a temperature-controlled water bath or incubator.
  - Agitate the mixture continuously using a shaker or magnetic stirrer.<sup>[11]</sup>
  - Allow the system to equilibrate for a sufficient period, typically 24 to 72 hours. The goal is to ensure that the concentration of the dissolved solute in the liquid phase becomes constant, signifying that equilibrium has been reached.<sup>[10]</sup><sup>[11]</sup> Progress can be monitored by taking small aliquots of the supernatant at different time points (e.g., 24h, 48h, 72h) and analyzing the concentration until it no longer changes.<sup>[11]</sup>
- Phase Separation:
  - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
  - Carefully separate the saturated supernatant (the liquid portion) from the excess solid. This is typically accomplished by either:
    - Centrifugation: Spinning the sample at high speed to pellet the solid.

- Filtration: Using a syringe filter (e.g., 0.45  $\mu\text{m}$  pore size) that is compatible with the solvent.[\[10\]](#)
- This step must be performed quickly and at the same temperature as equilibration to prevent any temperature-induced changes in solubility.
- Concentration Analysis:
  - Accurately dilute a known volume of the clear, saturated supernatant with the appropriate solvent.
  - Determine the concentration of neodymium ions ( $\text{Nd}^{3+}$ ) in the diluted solution using a validated analytical technique. Suitable methods include:
    - UV-Vis Spectrophotometry: Neodymium ions have characteristic sharp absorption bands (e.g., at 521 nm and 798 nm) that can be used for quantification.[\[12\]](#) A calibration curve must be prepared using standards of known concentration.
    - Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): A highly sensitive method for elemental analysis, providing accurate concentration measurements even at low levels.[\[13\]](#)
- Data Calculation:
  - Using the measured concentration from the analysis and accounting for the dilution factor, calculate the mass of **neodymium nitrate hexahydrate** dissolved in the original supernatant.
  - Express the final solubility in standard units, such as grams of solute per 100 grams of solvent ( g/100 g) or moles per liter (mol/L).



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Caption: Workflow for the isothermal shake-flask solubility determination method.

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